

Application Notes: Preparation of Resomelagon (AP1189) Stock Solutions in DMSO

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Compound of Interest

Compound Name: Resomelagon

Cat. No.: B12391090

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Introduction

Resomelagon, also known as AP1189, is a potent, orally active small molecule that functions as a biased agonist for the melanocortin type 1 (MC1) and type 3 (MC3) receptors.^{[1][2][3][4]} By selectively activating these receptors, **Resomelagon** triggers pro-resolving cellular pathways, including the induction of ERK1/2 phosphorylation and calcium (Ca²⁺) mobilization.^[1] This mechanism contributes to its anti-inflammatory properties, such as inhibiting the release of pro-inflammatory cytokines like TNF- α and enhancing efferocytosis (the clearance of apoptotic cells by phagocytes).^{[1][4]} These characteristics make **Resomelagon** a valuable compound for research in chronic inflammatory conditions, such as rheumatoid arthritis, and obesity.^{[1][5]}

Proper preparation of stock solutions is critical for ensuring the accuracy and reproducibility of experimental results. Dimethyl sulfoxide (DMSO) is a common solvent for dissolving **Resomelagon** for in vitro and in vivo studies. This document provides detailed protocols for the preparation, storage, and handling of **Resomelagon** stock solutions using DMSO.

Data Presentation

Quantitative data for **Resomelagon** is summarized in the tables below for easy reference.

Table 1: Physical and Chemical Properties of **Resomelagon**

Property	Value
Synonyms	AP1189, AP-1189 free base[6]
Molecular Formula	C ₁₄ H ₁₄ N ₆ O ₂ [6]
Molecular Weight	298.30 g/mol [6]

| Mechanism of Action | Agonist of Melanocortin Receptor 1 (MC1) and 3 (MC3)[1][3] |

Table 2: Preparation Guide for **Resomelagon** Stock Solutions in DMSO

Desired Concentration	Mass for 1 mL Volume	Mass for 5 mL Volume	Mass for 10 mL Volume
1 mM	0.30 mg	1.50 mg	3.00 mg
5 mM	1.50 mg	7.50 mg	15.00 mg
10 mM	3.00 mg	15.00 mg	30.00 mg

Calculations are based on a molecular weight of 298.30 g/mol .

Table 3: Storage and Stability of **Resomelagon** Stock Solutions

Parameter	Recommendation
Solvent	DMSO
Storage Temperature	-20°C or -80°C[1]
Short-term Stability	Up to 1 month at -20°C (protect from light)[1]
Long-term Stability	Up to 6 months at -80°C (protect from light)[1]
Freeze-Thaw Cycles	Minimize; prepare aliquots to avoid repeated cycles[1]

| Handling | Use newly opened or anhydrous DMSO for best results[1] |

Experimental Protocols

Materials and Equipment

- **Resomelagon** (AP1189) powder
- Anhydrous, high-purity Dimethyl sulfoxide (DMSO)
- Polyethylene glycol 300 (PEG300)
- Tween-80
- Saline (0.9% NaCl in ddH₂O)
- Sterile microcentrifuge tubes or cryovials
- Analytical balance
- Vortex mixer
- Sonicator (optional, for aiding dissolution)
- Pipettes and sterile filter tips

Protocol 1: Preparation of High-Concentration **Resomelagon** Stock Solution in DMSO (e.g., 50 mg/mL)

This protocol describes the preparation of a concentrated primary stock solution that can be diluted for various applications.

- **Weighing:** Accurately weigh the desired amount of **Resomelagon** powder using an analytical balance in a sterile weighing boat or directly into a sterile tube. For example, weigh 50 mg of **Resomelagon**.
- **Solvent Addition:** Add the calculated volume of anhydrous DMSO to the tube. To prepare a 50 mg/mL solution with 50 mg of powder, add 1 mL of DMSO.

- **Dissolution:** Tightly cap the tube and vortex thoroughly until the powder is completely dissolved. If precipitation or difficulty in dissolving occurs, gentle heating and/or sonication can be used to aid dissolution.^[1]
- **Aliquoting and Storage:** To prevent degradation from repeated freeze-thaw cycles, dispense the stock solution into single-use aliquots in sterile cryovials.^[1] Store the aliquots as recommended in Table 3 (-20°C for short-term or -80°C for long-term storage), protected from light.^[1]

Protocol 2: Preparation of an In Vivo Working Solution

This protocol provides an example of how to dilute the DMSO stock solution into a vehicle suitable for oral administration in animal studies. This formulation consists of 10% DMSO, 40% PEG300, 5% Tween-80, and 45% Saline.^[1]

- **Initial Mixture:** In a sterile tube, combine the DMSO stock solution and PEG300. For example, to prepare 1 mL of a final working solution, add 100 µL of a 50 mg/mL **Resomelagon** DMSO stock to 400 µL of PEG300. Mix thoroughly.
- **Add Surfactant:** Add Tween-80 to the mixture. Following the example, add 50 µL of Tween-80 and mix until the solution is homogeneous.
- **Final Dilution:** Add Saline to reach the final volume. To complete the 1 mL formulation, add 450 µL of Saline and mix thoroughly. The final concentration in this example would be 5 mg/mL.

Protocol 3: Preparation of an In Vitro Working Solution

This protocol outlines the dilution of the DMSO stock for use in cell-based assays.

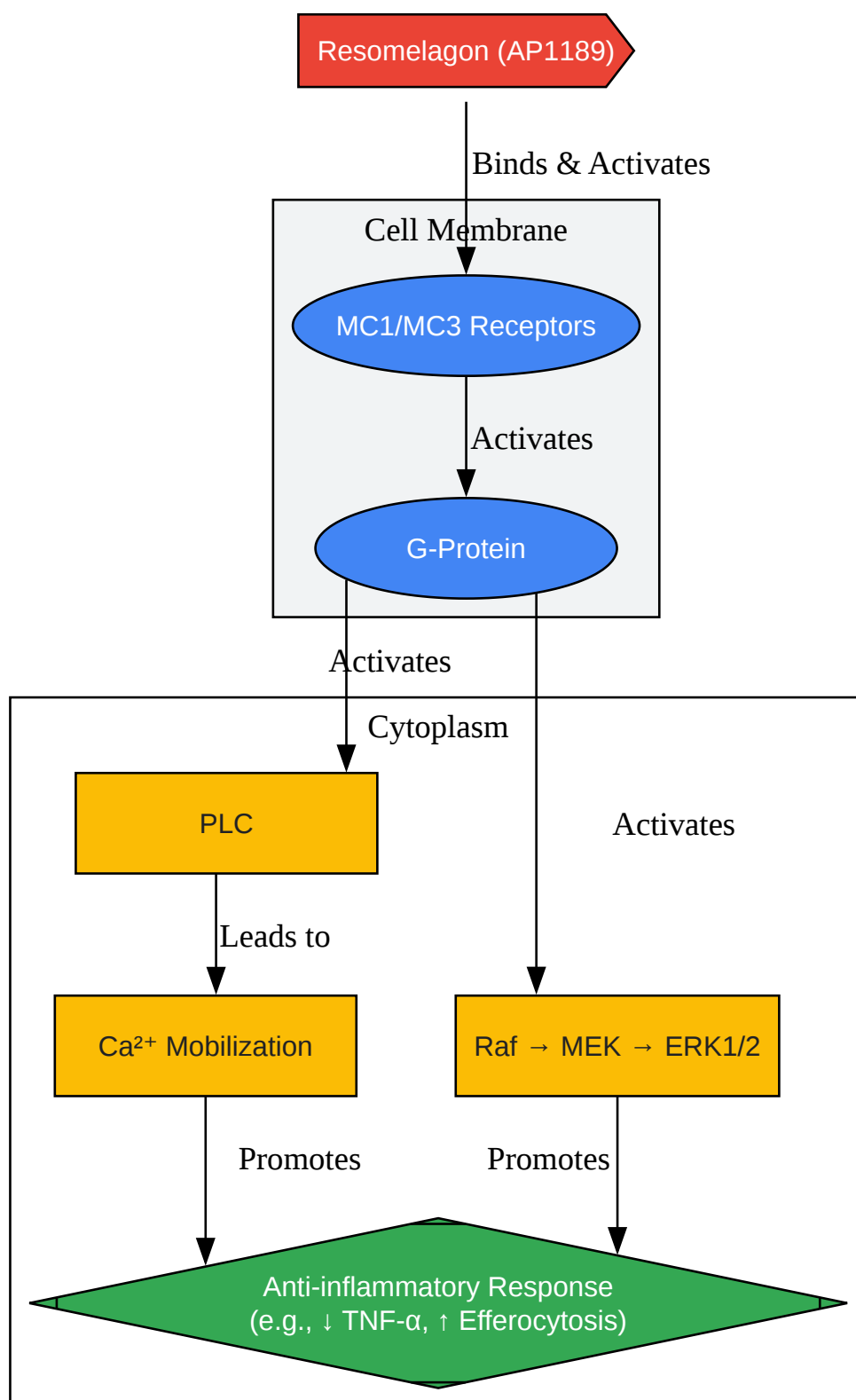
- **Intermediate Dilution (Optional):** Depending on the final concentration required, it may be necessary to perform one or more serial dilutions of the primary DMSO stock using sterile cell culture medium.
- **Final Dilution:** Directly add a small volume of the DMSO stock (or intermediate dilution) to the pre-warmed cell culture medium to achieve the desired final concentration. For example, to

achieve a 10 μ M final concentration in 10 mL of medium, add 2 μ L of a 50 mM DMSO stock solution.

- **DMSO Concentration Check:** Ensure the final concentration of DMSO in the culture medium is non-toxic to the cells being used. Typically, this is kept below 0.5%, and ideally below 0.1%.
- **Application:** Mix the medium gently and apply it to the cells as per the experimental design.

Visualizations

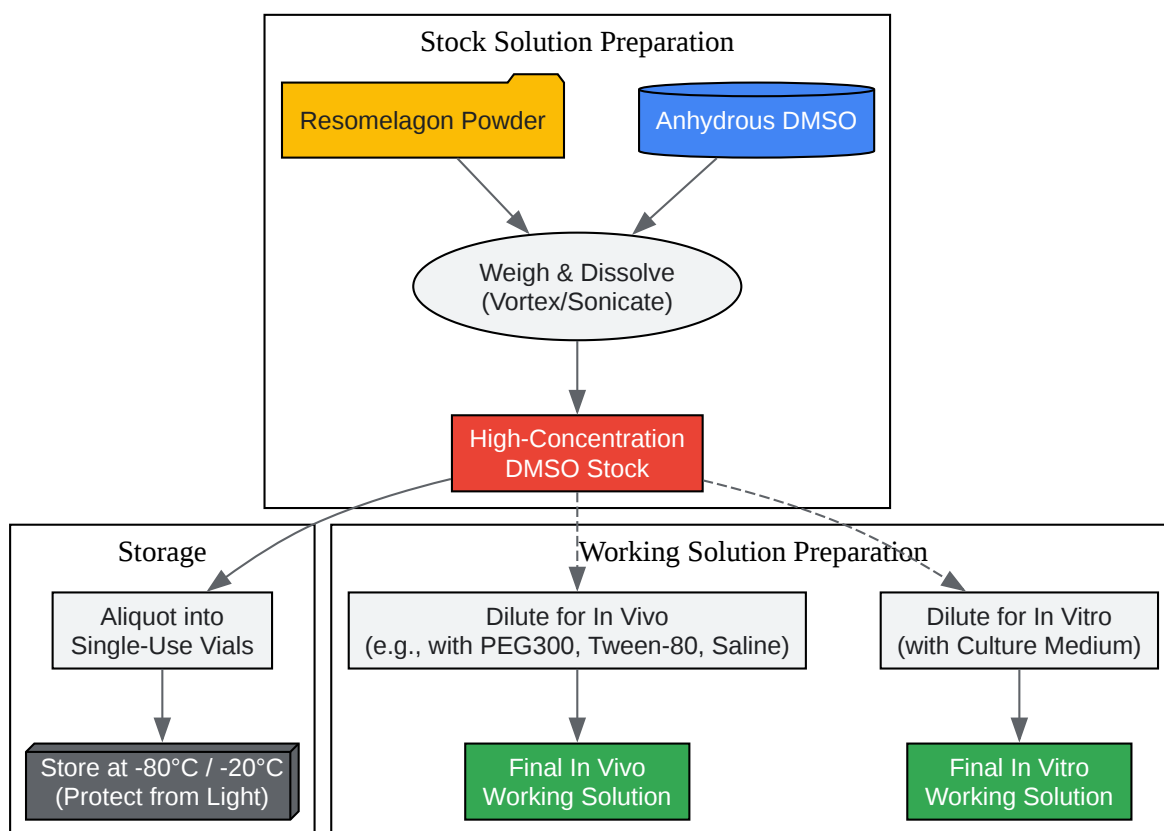
Resomelagon Signaling Pathway



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Caption: Signaling pathway of **Resomelagon** via Melanocortin Receptors.

Experimental Workflow for Solution Preparation



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Caption: Workflow for preparing **Resomelagon** stock and working solutions.

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